

Key Analytical Parameters for Chlorpyrifos-d10 in Various Matrices

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Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

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Matrix Type	Sample Preparation	Analytical Technique	Key Performance Metrics	Reference Compound
Hemp/Cannabis	QuEChERS (acetonitrile), dSPE cleanup [1]	GC-MS/MS (JMS-TQ4000)	High sensitivity, reduced matrix effects, meets 10 ppb action limits [1]	Chlorpyrifos-d10 [1]
Human Plasma & Breast Milk	Acetone/methylene chloride, NH2-SPE cleanup [2]	GC-FPD / GC-MS/MS	Recovery: 94.0%, Precision: 2.3–18.9%, MDL: 0.18–1.36 ng/mL (plasma) [2]	Chlorpyrifos-d10 [2]
Soya Beans	Modified QuEChERS, C18/PSA/Florisil cleanup [3]	LC-MS/MS (IDMS)	Recovery: 86–103%, Precision: 1.9–8.7%, LOQ: 0.01–0.05 mg/kg [3]	Isotope-labelled analogues [3]

Chemical Properties and Advantages of Chlorpyrifos-d10

Fundamental Characteristics: **Chlorpyrifos-d10** is a deuterated isotopologue of the organophosphate insecticide chlorpyrifos where ten hydrogen atoms have been replaced with deuterium atoms, resulting in a **mass shift of +10 Da** [4]. This high-purity isotope standard (99 atom % D, 97% chemical purity) features identical chemical properties to native chlorpyrifos but can be distinguished mass spectrometrically [4].

Applications in Analytical Chemistry: This compound serves as an **ideal internal standard** for quantitative mass spectrometry by compensating for matrix effects, extraction efficiency variations, and instrument fluctuations. Its primary applications include quality control reference standards, environmental monitoring, and mass spectrometry calibration, particularly when accurate quantification is essential in complex matrices [4].

Detailed Analytical Protocols

Sample Preparation Techniques

QuEChERS Methodology for Plant Matrices: For hemp/cannabis analysis, approximately 1 gram of dried material is extracted with 10 mL acetonitrile via sonication for 15 minutes [1]. After centrifugation at 2500 rpm for 10 minutes, the extract undergoes 10-fold dilution followed by dispersive Solid Phase Extraction (dSPE) cleanup using AOAC 2007.01 method kits [1]. The final extract is spiked with **chlorpyrifos-d10** prior to instrumental analysis.

Biological Sample Preparation: For human plasma and breast milk, samples are extracted with acetone and methylene chloride, then cleaned up using **aminopropyl (NH₂) solid phase extraction cartridges** [2]. This effectively removes phospholipids and other interferents while maintaining high recovery of target analytes. The use of **chlorpyrifos-d10** as internal standard corrects for losses during this process.

Instrumental Analysis Parameters

GC-MS/MS Conditions:

- **System:** JEOL JMS-TQ4000GC triple-quadrupole [1]
- **Column:** ZB-5MSPlus, 30.0 m, 0.25 mm i.d., 0.25 µm [1]
- **Inlet Temperature:** 260°C (pulsed splitless mode) [1]

- **Oven Program:** 80°C (0.75 min) → 35°C/min → 190°C → 5°C/min → 240°C → 20°C/min → 300°C (6 min) [1]
- **Ion Source Temperature:** 250°C [1]
- **Interface Temperature:** 300°C [1]
- **Ionization Mode:** EI+ at 70 eV [1]
- **Collision Gas:** N2 at 10% [1]

LC-MS/MS Conditions:

- **System:** Vanquish Flex UHPLC coupled to TSQ Altis triple quadrupole [5]
- **Column:** Acclaim Polar Advantage II (2.2 μm, 120 Å, 2.1 × 100 mm) [5]
- **Mobile Phase:** 3 mM ammonium formate in water + 0.1% formic acid (A) and 3 mM ammonium formate in methanol + 0.02% formic acid (B) [5]
- **Gradient:** 16-minute elution program [5]
- **Detection:** Multiple Reaction Monitoring (MRM) mode [5]

MS/MS Transition Optimization

Chlorpyrifos and Chlorpyrifos-d10 SRM Channels:

Compound	Quantitative Ion	Reference Ion 1	Reference Ion 2	Collision Energy (eV)
Chlorpyrifos	197 → 169 [1]	199 → 171 [1]	197 → 134 [1]	15 / 15 / 25 [1]
Chlorpyrifos-d10	200 → 172 [1]	260 → 167 [1]	260 → 139 [1]	20 / 25 / 30 [1]

Method Performance and Validation Data

Quantitative Performance Metrics

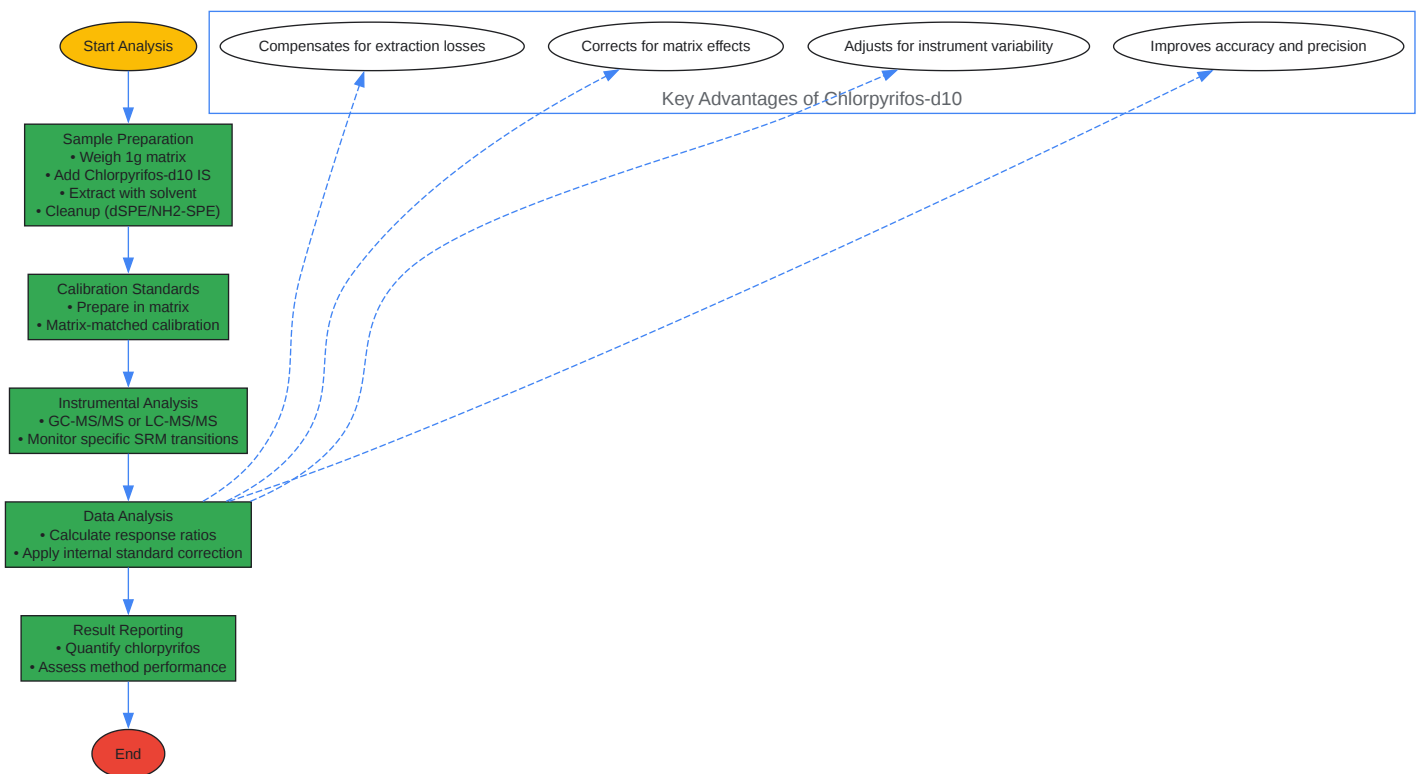
Extraction Efficiency and Precision: In human plasma and breast milk analyses, chlorpyrifos exhibits excellent extraction recovery of **94.0%** using the optimized sample preparation method [2]. Method precision shows intra-batch variation of **2.3–18.9%** and inter-batch variation of **5.8–19.5%**, demonstrating robust reproducibility across different analytical runs [2].

Sensitivity and Detection Limits: The method detection limits (MDL) for chlorpyrifos in biological matrices range from **0.18–1.36 ng/mL in plasma** and **0.09–2.66 ng/mL in breast milk** [2]. For hemp matrices, the JMS-TQ4000GC system achieves detection capabilities sufficient to meet the strict **10 ppb action limits** established by various regulatory jurisdictions [1].

Matrix Effect Compensation

Assessment of Ion Suppression/Enhancement: In cannabis/hemp analysis, the JEOL JMS-TQ4000GC system demonstrates minimal matrix effects when using the optimized SRM method, with most pesticides showing **good linearity even up to 100 ppb** [1]. The use of **chlorpyrifos-d10** as internal standard effectively corrects for residual matrix effects that could impact quantification accuracy.

The following workflow diagram illustrates the complete analytical process for determining chlorpyrifos using **chlorpyrifos-d10** as internal standard:



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Application Notes and Troubleshooting

Optimal Internal Standard Implementation: For accurate quantification, **chlorpyrifos-d10** should be added to samples **prior to extraction** to compensate for potential analyte losses during sample preparation [2] [3]. The recommended concentration should approximate the expected level of native chlorpyrifos in samples to maintain similar response factors.

Matrix-Specific Considerations: Complex matrices like cannabis require thorough cleanup to minimize ion suppression, with dSPE using C18 and GCB proving effective for removing co-extractives [1]. For biological samples, aminopropyl SPE cartridges provide optimal cleanup of plasma and breast milk while maintaining high recovery of target analytes [2].

Troubleshooting Common Issues: If recovery values fall outside acceptable ranges (80-120%), verify the integrity of the **chlorpyrifos-d10** standard and prepare fresh solutions [2]. Significant signal suppression indicates insufficient sample cleanup, requiring optimization of dSPE conditions or dilution factors [1].

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